

Application Notes and Protocols: Preparation of GW791343 Dihydrochloride Stock Solution

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Compound of Interest

Compound Name: GW791343 dihydrochloride

Cat. No.: B529643

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GW791343 is a potent and species-specific allosteric modulator of the P2X7 receptor. It acts as a negative allosteric modulator of the human P2X7 receptor and a positive allosteric modulator of the rat P2X7 receptor.[1][2] Accurate preparation of a stock solution is the first critical step for in vitro and in vivo experiments. These application notes provide a detailed protocol for the preparation, storage, and handling of **GW791343 dihydrochloride** stock solutions to ensure experimental reproducibility and integrity of the compound.

Chemical Properties and Data

A summary of the essential quantitative data for **GW791343 dihydrochloride** is provided in the table below. Note that the molecular weight may be cited for the dihydrochloride or trihydrochloride salt; it is crucial to use the value provided on the manufacturer's certificate of analysis for accurate molarity calculations.

Property	Value	Source
Molecular Formula	C20H26Cl2F2N4O	[3]
Molecular Weight	483.81 g/mol (trihydrochloride)	[1][4]
	447.35 g/mol (dihydrochloride)	[5]
Solubility (Water)	up to 100 mM	[1]
Solubility (DMSO)	≥ 2 mg/mL	[6]
Appearance	White to off-white solid	[5]
Storage (Solid)	-20°C, desiccated	[2]
Storage (Solution)	-20°C for up to 1 month, -80°C for up to 6 months	[6]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GW791343 dihydrochloride** in dimethyl sulfoxide (DMSO).

3.1. Materials

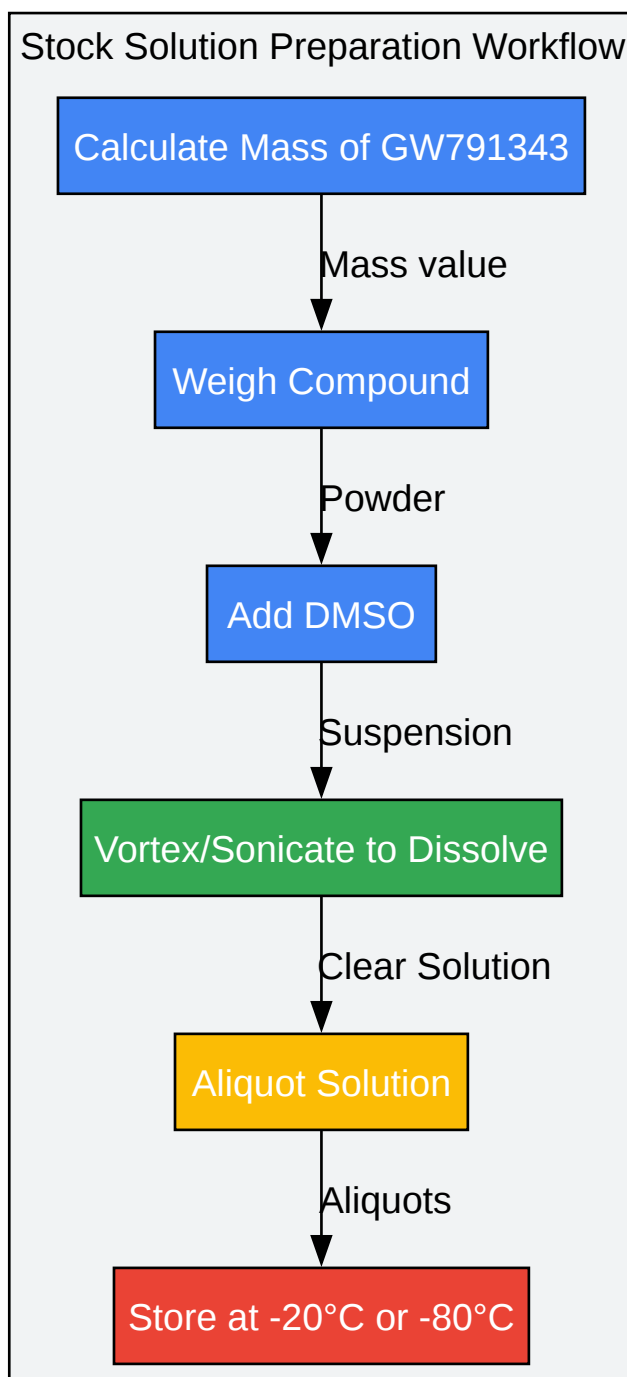
- **GW791343 dihydrochloride** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer
- Optional: Sonicator

3.2. Procedure

- Pre-analysis and Calculation:
 - Before opening, bring the vial of GW7913443 dihydrochloride to room temperature to prevent condensation.
 - Calculate the mass of **GW791343 dihydrochloride** required to make the desired volume and concentration of the stock solution. The formula to use is: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example Calculation for 1 mL of a 10 mM stock solution (using MW = 483.81 g/mol):
 $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 483.81 \text{ g/mol} = 4.8381 \text{ mg}$
- Weighing the Compound:
 - Carefully weigh the calculated amount of **GW791343 dihydrochloride** powder using a calibrated analytical balance in a fume hood or on a weighing paper.
 - Transfer the weighed powder to a sterile microcentrifuge tube or vial.
- Dissolution:
 - Add the calculated volume of DMSO to the tube containing the **GW791343 dihydrochloride** powder.
 - Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the solid has dissolved. If precipitation is observed, gentle warming in a water bath or sonication can be used to aid dissolution.^[6]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.^{[2][6]}
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[6] Ensure the vials are tightly sealed.

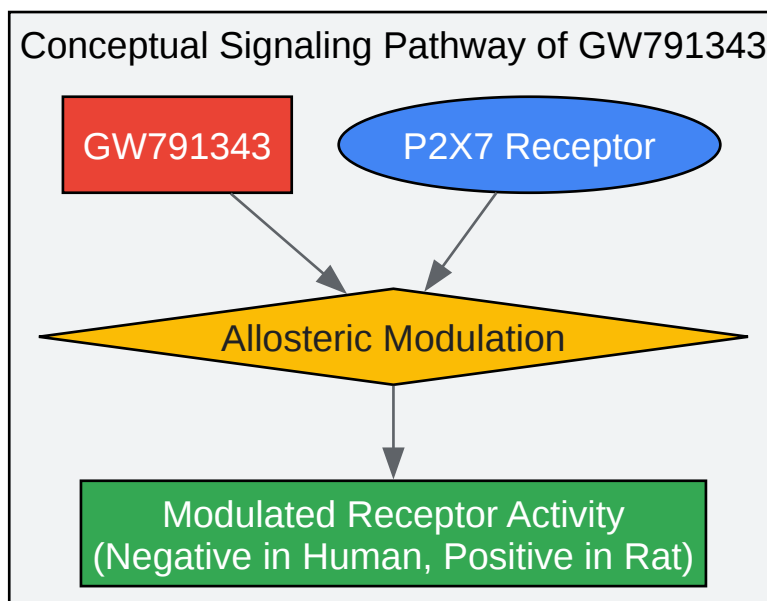
Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for stock solution preparation and a conceptual representation of GW791343's mechanism of action.



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Caption: Workflow for **GW791343 Dihydrochloride** Stock Solution Preparation.



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Caption: Mechanism of Action of GW791343 as a P2X7R Allosteric Modulator.

Safety Precautions

- **GW791343 dihydrochloride** is for research use only.
- Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling the compound.
- Handle the powder in a fume hood to avoid inhalation.
- Consult the Material Safety Data Sheet (MSDS) for complete safety information.

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References

- 1. GW791343, P2X7 allosteric modulator (CAS 1019779-04-4) | Abcam [abcam.com]
- 2. adooq.com [adooq.com]
- 3. GW791343 dihydrochloride - Immunomart [immunomart.com]
- 4. GW791343 trihydrochloride | C₂₀H₂₇Cl₃F₂N₄O | CID 9848159 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. GW791343 dihydrochloride | 人P2X7受体负变构调节剂 | MCE [medchemexpress.cn]
- 6. medchemexpress.com [medchemexpress.com]
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